

Essential Safety and Operational Guide for Handling 2-Nitrophenylacetonitrile

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Compound of Interest

Compound Name: 2-Nitrophenylacetonitrile

Cat. No.: B016159

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **2-Nitrophenylacetonitrile**. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the environment.

Hazard Identification and Emergency Information

2-Nitrophenylacetonitrile is a hazardous chemical with the following primary concerns:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[1][2][3]
- Irritation: Causes skin irritation and serious eye irritation.[1][2]
- Respiratory Effects: May cause respiratory irritation.[1][4]
- Metabolism to Cyanide: Can be metabolized in the body to cyanide, which may lead to severe health effects, including headache, dizziness, weakness, unconsciousness, convulsions, coma, and potentially death.[5][6]

First Aid Measures

Immediate medical attention is required in case of any exposure.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15-30 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention, even if no symptoms are immediately apparent. [1] [4] [5]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Wash the affected area thoroughly with soap and water. Seek immediate medical attention. [1] [4] [5]
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention. [4] [5] [7]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [4] [5]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-Nitrophenylacetonitrile**.

PPE Category	Specification
Hand Protection	Chemical-resistant gloves are required. Butyl rubber gloves are recommended for handling nitro compounds. Nitrile gloves may also be used, but it is crucial to consult the manufacturer's chemical resistance guide for breakthrough times. Always inspect gloves for any signs of degradation or punctures before use. [5]
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield should be worn in addition to goggles when there is a splash hazard. [5]
Skin and Body Protection	Wear a lab coat, long pants, and closed-toe shoes. For tasks with a higher risk of exposure, a chemically resistant apron or coveralls should be worn. [5]
Respiratory Protection	A NIOSH-approved respirator is required when handling the solid powder outside of a certified chemical fume hood or when airborne concentrations may exceed exposure limits. A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements must be followed. [5]

Engineering Controls

Proper engineering controls are the primary line of defense to minimize exposure.

Control Type	Description
Ventilation	All work with 2-Nitrophenylacetonitrile must be conducted in a properly functioning chemical fume hood. ^[7] General laboratory ventilation is not sufficient.
Safety Equipment	An eyewash station and a safety shower must be readily accessible in the immediate work area. ^[5]
Designated Area	It is recommended to establish a designated area for handling highly toxic materials, clearly marked with warning signs.

Operational Plan: Step-by-Step Handling Procedure

Preparation and Weighing

- Preparation: Before starting, ensure all necessary PPE is donned correctly and the chemical fume hood is functioning properly. Prepare all necessary equipment and reagents.
- Weighing:
 - Whenever possible, handle solid **2-Nitrophenylacetonitrile** in a solution to minimize dust exposure.
 - If weighing the solid is necessary, it must be done in a ventilated containment, such as a chemical fume hood.
 - Alternatively, use the tare method: pre-weigh a sealed container, add the chemical to the container inside the fume hood, seal it, and then re-weigh it outside the hood. If adjustments are needed, return the sealed container to the fume hood to add or remove the chemical.

Handling and Experimental Work

- Containment: All manipulations of **2-Nitrophenylacetonitrile**, including transfers, reactions, and solution preparations, must be performed within a chemical fume hood.

- **Minimize Dust:** Take care to minimize the generation of dust when handling the solid material.
- **Avoid Incompatibilities:** **2-Nitrophenylacetonitrile** is incompatible with strong acids, strong bases, strong oxidizing agents, and strong reducing agents.[5][6] Mixing with strong oxidizing acids can lead to violent reactions, and the combination with bases can produce hydrogen cyanide.[8]

Spill and Emergency Response Plan

Spill Cleanup Procedure (for solid 2-Nitrophenylacetonitrile)

- **Evacuate and Alert:** Immediately alert others in the area and evacuate the immediate vicinity of the spill.
- **Secure the Area:** Restrict access to the spill area.
- **Don PPE:** Before attempting to clean the spill, don the appropriate PPE as outlined in Section 2, including respiratory protection.
- **Cover the Spill:** Gently cover the spilled solid with an absorbent material to prevent it from becoming airborne.
- **Wet the Material:** Carefully moisten the absorbent material with water to dissolve the powder.
- **Collect the Waste:** Using a scoop or other appropriate tools, carefully collect the absorbed material and place it into a labeled, sealable container for hazardous waste disposal.
- **Decontaminate the Area:** Wipe the spill area with a wet paper towel, followed by a soap and water solution. All cleaning materials must be disposed of as hazardous waste.
- **Seek Assistance:** For large spills, or if you are unsure how to proceed, contact your institution's Environmental Health and Safety (EHS) department immediately.

Disposal Plan

Waste Characterization

All materials contaminated with **2-Nitrophenylacetoneitrile**, including unused product, reaction byproducts, and cleanup materials, must be treated as hazardous waste.

Waste Collection and Storage

- **Containerization:** Collect all **2-Nitrophenylacetoneitrile** waste in a designated, properly labeled, and sealed container. The container must be compatible with the chemical.
- **Labeling:** Label the waste container with "Hazardous Waste" and the full chemical name: "**2-Nitrophenylacetoneitrile**". Include the date when the first waste was added.
- **Storage:** Store the waste container in a designated satellite accumulation area, away from incompatible materials.

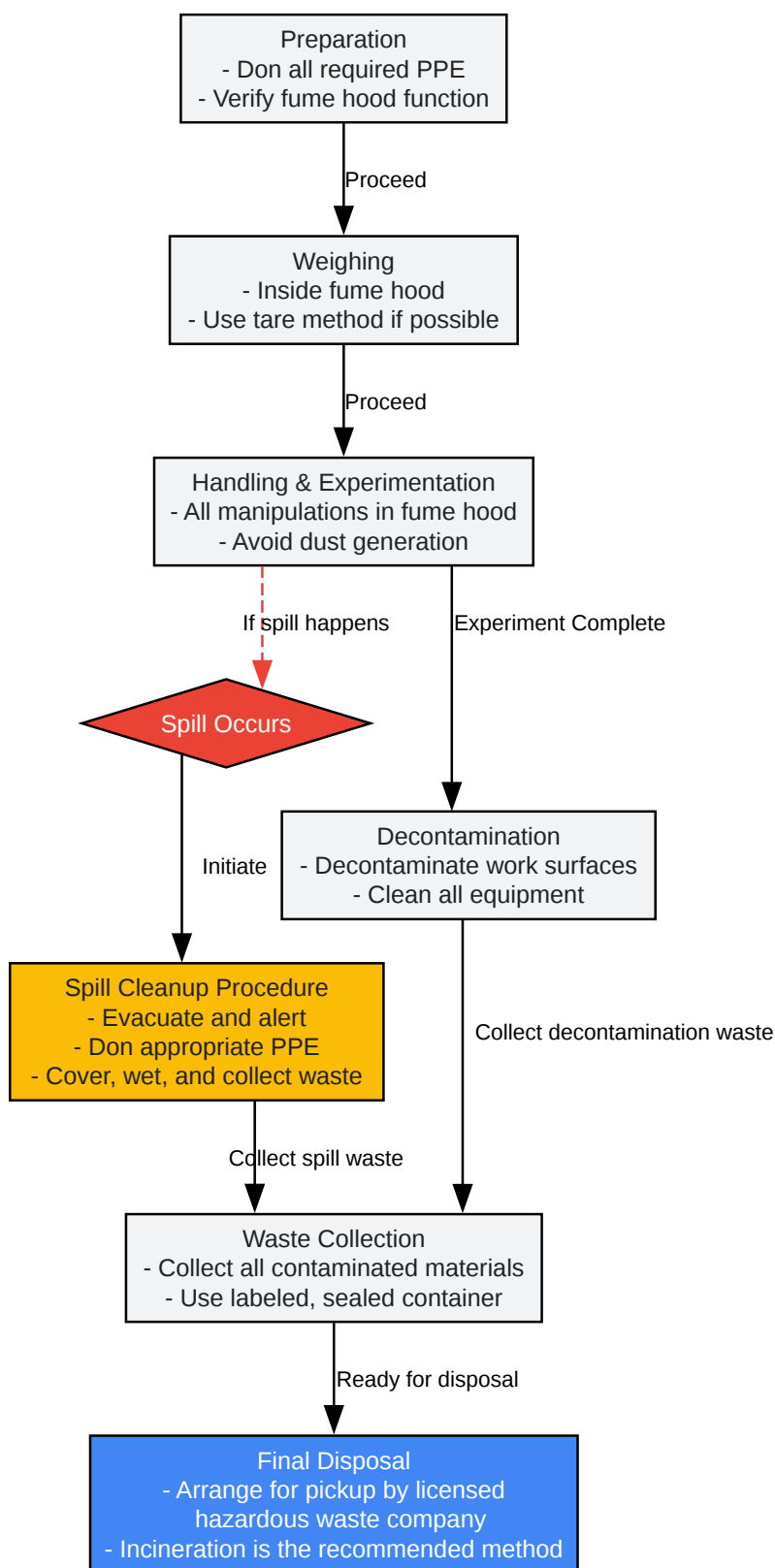
Disposal Method

The recommended disposal method for **2-Nitrophenylacetoneitrile** is incineration by a licensed hazardous waste disposal company.^[2] Do not attempt to dispose of this chemical down the drain or in the regular trash. Contact your institution's EHS department to arrange for pickup and disposal.

Decontamination Plan

- **Work Surfaces:** At the end of each work session, decontaminate all surfaces that may have come into contact with **2-Nitrophenylacetoneitrile**. Use a suitable solvent (such as ethanol) followed by a thorough wash with soap and water.
- **Equipment:** Decontaminate all laboratory equipment after use. Safely remove any residual chemical for disposal as hazardous waste. Purge or rinse the equipment with an inert liquid, collecting the rinsate as hazardous waste. For equipment with non-permeable surfaces, scrub with warm soapy water.

Workflow for Handling 2-Nitrophenylacetoneitrile



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Caption: Workflow for the safe handling and disposal of **2-Nitrophenylacetonitrile**.

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